

# Technical Guide: Safety and Handling of DNP-PEG6-acid

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## Compound of Interest

Compound Name: **DNP-PEG6-acid**

Cat. No.: **B1192579**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data sheet (SDS) information for **DNP-PEG6-acid**, a polyethylene glycol (PEG) linker containing a dinitrophenyl (DNP) group and a carboxylic acid. This document is intended to provide researchers, scientists, and drug development professionals with the necessary information for the safe handling, storage, and disposal of this compound.

## Chemical Identification and Physical Properties

**DNP-PEG6-acid** is a complex organic molecule utilized in various biochemical applications, including as a linker in the development of antibody-drug conjugates and other targeted therapies. The hydrophilic PEG spacer enhances the solubility of the molecule in aqueous media.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Identifier	Value
Product Name	DNP-PEG6-acid
Synonyms	DNP-PEG6-acid
Molecular Formula	C <sub>21</sub> H <sub>33</sub> N <sub>3</sub> O <sub>12</sub>
Molecular Weight	519.5 g/mol
CAS Number	Not available

A comprehensive search did not yield specific quantitative data for physical properties such as melting point, boiling point, or precise solubility values.

## Hazard Identification and Classification

According to the Safety Data Sheet provided by DC Chemicals, **DNP-PEG6-acid** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

Source: DC Chemicals Safety Data Sheet[4]

GHS Pictograms:

- Health Hazard: For substances that are harmful, irritant, or sensitizing.
- Environmental Hazard: For substances that are toxic to aquatic life.

## Toxicological Information

While specific lethal dose (LD50) and lethal concentration (LC50) values for **DNP-PEG6-acid** are not publicly available, the GHS classification provides a clear indication of its toxicological profile.

Toxicity Endpoint	Classification	Description
Acute Oral Toxicity	Category 4	Harmful if swallowed. Ingestion may cause adverse health effects.
Acute Aquatic Toxicity	Category 1	The substance is very toxic to aquatic organisms.
Chronic Aquatic Toxicity	Category 1	The substance is very toxic to aquatic life with long-lasting effects.

Source: DC Chemicals Safety Data Sheet[4]

## Experimental Protocols

The following are summaries of the standardized experimental protocols that are typically used to determine the acute oral and aquatic toxicity of chemical substances. These are based on the Organization for Economic Co-operation and Development (OECD) guidelines.

### Acute Oral Toxicity - OECD Guideline 420 (Fixed Dose Procedure)

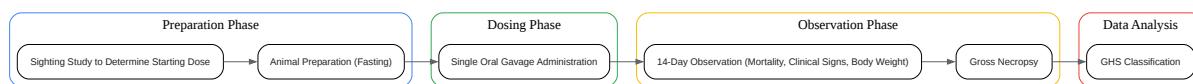
This method is designed to assess the acute toxic effects of a substance when administered orally.

Methodology:

- **Test Animals:** Typically, a single sex of rodent (e.g., rats or mice) is used.
- **Housing and Feeding:** Animals are housed in appropriate conditions with controlled temperature and humidity. They are fasted before the administration of the test substance.
- **Dose Administration:** The substance is administered in a single oral dose via gavage.
- **Dose Levels:** A stepwise procedure is used with a set of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight). The starting dose is selected based on a sighting study.

- Observation Period: Animals are observed for a period of at least 14 days. Observations include mortality, clinical signs of toxicity, and changes in body weight.
- Necropsy: At the end of the observation period, all surviving animals are euthanized and a gross necropsy is performed.

Workflow for Acute Oral Toxicity Testing (OECD 420):



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Caption: Workflow for OECD 420 Acute Oral Toxicity Test.

## Acute Aquatic Toxicity - OECD Guideline 203 (Fish, Acute Toxicity Test)

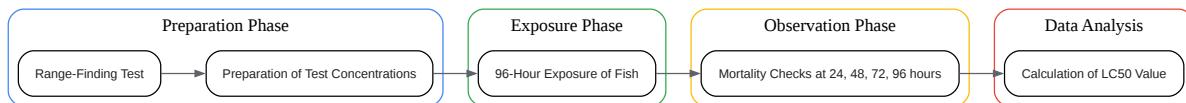
This test is performed to determine the concentration of a substance that is lethal to fish over a short exposure period.

Methodology:

- Test Organism: A standard fish species, such as Zebrafish (*Danio rerio*), is used.
- Test Conditions: Fish are exposed to the test substance in a static or semi-static system for 96 hours.
- Concentrations: A range of at least five concentrations of the test substance is prepared in a geometric series. A control group with no test substance is also included.
- Observations: Mortalities are recorded at 24, 48, 72, and 96 hours.

- Data Analysis: The concentration that is lethal to 50% of the test organisms (LC50) is determined.

Workflow for Acute Aquatic Toxicity Testing (OECD 203):



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Caption: Workflow for OECD 203 Fish Acute Toxicity Test.

## Handling and Storage

Precautions for Safe Handling:

- Avoid inhalation, and contact with eyes and skin.
- Use only in areas with appropriate exhaust ventilation.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.

Conditions for Safe Storage:

- Keep container tightly sealed in a cool, well-ventilated area.
- Store at -20°C.
- Keep away from direct sunlight and sources of ignition.

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.

- Skin Contact: Wash off with soap and plenty of water.
- Inhalation: If breathed in, move person into fresh air.
- Ingestion: If swallowed, call a poison center or doctor/physician if you feel unwell. Rinse mouth.

## Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Avoid release to the environment.

## Transport Information

**DNP-PEG6-acid** is not considered to be hazardous for transport according to DOT (US), IMDG, and IATA regulations.

This technical guide is intended to be a summary of available safety information. It is crucial to consult the full Safety Data Sheet (SDS) from the supplier before handling **DNP-PEG6-acid** and to follow all institutional safety protocols.

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## References

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- 2. DNP-PEG6-acid\_新研博美 [xinyanbm.com]
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